

Technical Guide: Spectral Analysis of 5-Chloro-3-Methylpyridazine Hydrochloride

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-chloro-3-methylpyridazine
hydrochloride

CAS No.: 2153472-96-7

Cat. No.: B6247043

[Get Quote](#)

Executive Summary

5-chloro-3-methylpyridazine is a versatile heterocyclic building block used in the synthesis of agrochemicals and pharmaceutical candidates (e.g., inhibitors of phosphodiesterase or kinase pathways). As a hydrochloride salt, the compound exhibits distinct physical properties—enhanced water solubility and hygroscopicity—that complicate standard spectral analysis.

This guide provides a rigorous analytical framework to:

- **Confirm Identity:** Differentiate the target from common regioisomers (e.g., 3-chloro-6-methylpyridazine) using NMR coupling constants.
- **Assess Purity:** Quantify ionic stoichiometry and organic purity.
- **Validate Structure:** Correlate MS fragmentation and IR bands with theoretical predictions.

Chemical Profile & Sample Handling

Analyte Specifications

Property	Detail
IUPAC Name	5-chloro-3-methylpyridazine hydrochloride
CAS No.[1][2][3][4][5] (Free Base)	2153472-96-7 (Specific isomer)
Molecular Formula	C ₅ H ₅ ClN ₂ · HCl
Molecular Weight	128.56 (Free Base) + 36.46 (HCl) = 165.02 g/mol
Structure	Pyridazine ring substituted at C3 (Methyl) and C5 (Chloro)

Critical Handling Protocols (Salt Form)

The hydrochloride salt is prone to proton exchange and hygroscopicity.

- Solvent Selection: Avoid CDCl₃ for the salt form due to poor solubility and potential aggregation. Use DMSO-d₆ for routine ¹H NMR to observe exchangeable protons, or D₂O for sharp aromatic signals (sacrificing the NH⁺ peak).
- Desalting for MS: High concentrations of Cl⁻ suppress ionization in ESI-MS. Use an inline divert valve or dilute samples in 50:50 MeCN:H₂O with 0.1% Formic Acid.

Nuclear Magnetic Resonance (NMR)

Spectroscopy[3][6][7]

¹H NMR Analysis (DMSO-d₆, 400 MHz)

The definitive identification of the 5-chloro-3-methyl isomer relies on the coupling pattern of the aromatic protons. Unlike the 3-chloro-6-methyl isomer (which shows ortho-coupling,

Hz), the target molecule displays meta-coupling.

Predicted Spectral Data:

Position	Shift (, ppm)	Multiplicity	Integral	Coupling (, Hz)	Assignment
NH ⁺	10.0 - 12.0	Broad Singlet	1H	-	Protonated Nitrogen (N1/N2)
H-6	9.10 - 9.25	Doublet	1H		to Nitrogen (Deshielded)
H-4	7.80 - 7.95	Doublet	1H		to Nitrogen, adj. to Methyl
CH ₃	2.65 - 2.75	Singlet	3H	-	Methyl at C3

Mechanistic Insight:

- Regioisomer Differentiation:
 - Target (5-Cl, 3-Me): H4 and H6 are separated by C5-Cl. They exhibit W-coupling (meta), resulting in a small coupling constant (Hz).
 - Isomer (3-Cl, 6-Me): Protons are at C4 and C5. They exhibit ortho-coupling, resulting in a large coupling constant (Hz).
 - Isomer (3-Cl, 5-Me): Protons are at C4 and C6 (meta). Differentiation from the target requires NOE (Nuclear Overhauser Effect) analysis. Irradiating the Methyl group (2.7 ppm) in the target will show enhancement only at H-4, whereas in the 3-Cl-5-Me isomer, the methyl is at C5, flanked by H4 and H6, potentially showing NOE to both.

¹³C NMR Analysis

- Key Signals:

- C-Me: ~20-22 ppm.
- C=N (C3): ~158-160 ppm (Deshielded by N and Me).
- C-Cl (C5): ~135 ppm.
- C-H (C6): ~150 ppm (Very deshielded, to N).
- C-H (C4): ~128 ppm.^[5]

Mass Spectrometry (MS) Analysis^{[2][5][8][9][10]}

Methodology: LC-ESI-MS

- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Mobile Phase: Water/Acetonitrile + 0.1% Formic Acid.

Isotope Pattern & Fragmentation

The presence of Chlorine provides a diagnostic isotopic signature.

- Parent Ion $[M+H]^+$:
 - m/z 129.0 (^{35}Cl isotope, 100% relative abundance).
 - m/z 131.0 (^{37}Cl isotope, ~32% relative abundance).
 - Note: The HCl salt counter-ion does not appear in the positive ion spectrum.
- Fragmentation Pathway (CID):
 - Loss of N_2 (m/z 129
101): Characteristic of pyridazines/diazines (Retro-Diels-Alder).
 - Loss of Cl/HCl (m/z 129

94/93): Radical cleavage of the halogen.

- Loss of HCN (m/z 101

74): Fragmentation of the remaining carbon skeleton.

Infrared (IR) Spectroscopy[6][9][11]

Sample Preparation

- Technique: ATR (Attenuated Total Reflectance) or KBr Pellet.
- Warning: KBr is hygroscopic; ensure the salt is dry to prevent water bands masking the N-H region.

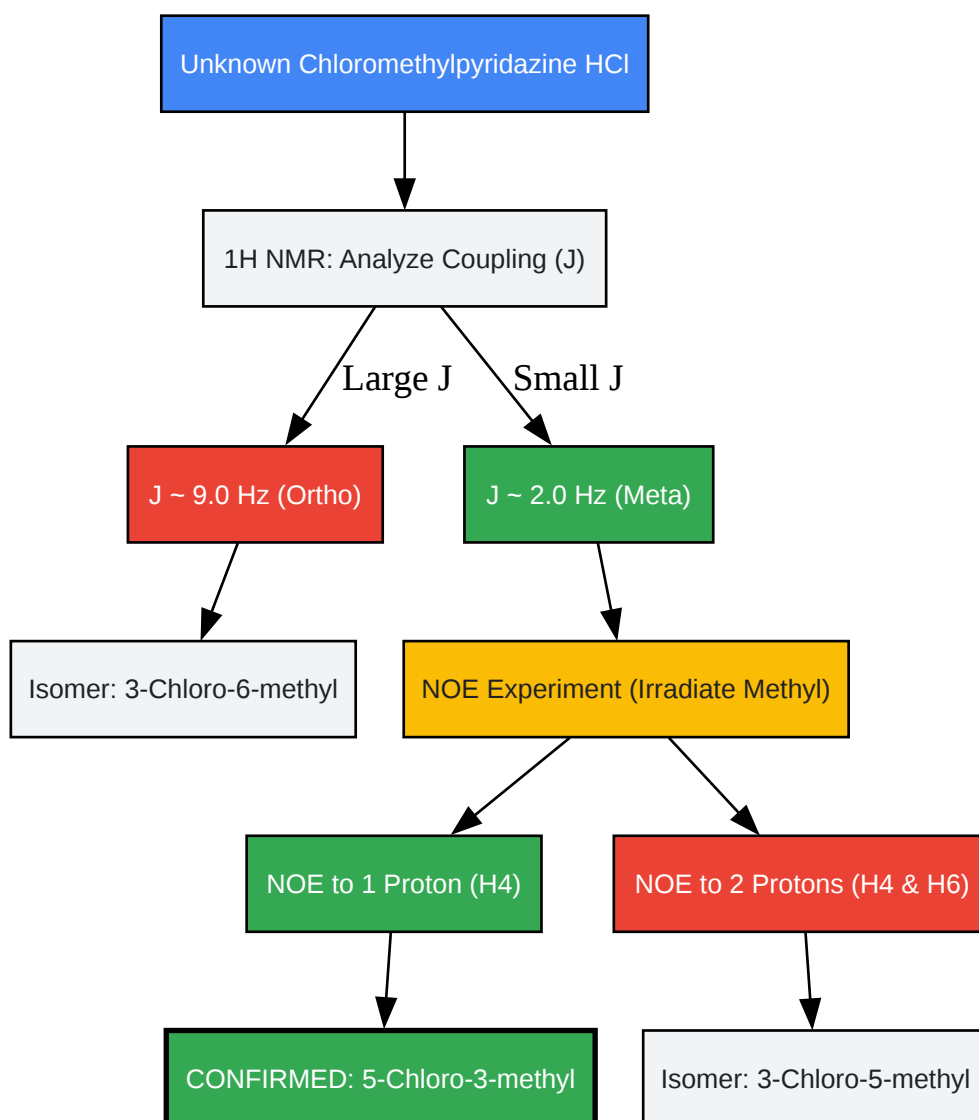
Diagnostic Bands

Frequency (cm ⁻¹)	Vibration Mode	Structural Significance
2400 - 3000	N-H ⁺ Stretch	Broad, multi-structured band indicating the HCl salt.
3050	C-H Stretch (Ar)	Aromatic protons.
1580 - 1600	C=N / C=C Stretch	Pyridazine ring skeleton.
1050 - 1100	C-Cl Stretch	Aryl chloride signature.
800 - 850	C-H Bending	Out-of-plane bending (OOP) characteristic of isolated aromatic protons.

Visualization of Analytical Logic

Structural Differentiation Workflow

The following diagram illustrates the decision tree for confirming the specific 5-chloro-3-methyl isomer against its most common analogs.

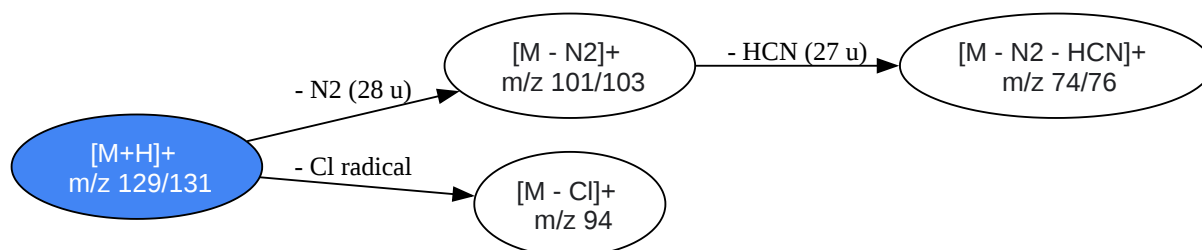


[Click to download full resolution via product page](#)

Caption: Analytical decision tree using NMR coupling constants and NOE to isolate the 5-chloro-3-methylpyridazine isomer.

MS Fragmentation Pathway

Proposed fragmentation mechanism for the molecular ion $[M+H]^+$.



[Click to download full resolution via product page](#)

Caption: ESI-MS fragmentation pathway showing characteristic losses of Nitrogen and Chlorine.

Experimental Protocol Summary

Protocol A: Salt Stoichiometry Determination (Gravimetric/Titration)

To ensure the substance is a mono-hydrochloride:

- Dissolve 50 mg of sample in 10 mL deionized water.
- Add 2 drops of 0.1 M HNO_3 .
- Titrate with 0.1 M $AgNO_3$ solution.
- Target Calculation: 1 eq. of Cl^- should correspond to 165.02 g/mol .
 - Calculation: %Cl (theoretical) = 21.5% (ionic Cl only).
 - Note: Covalent Cl (on the ring) will not precipitate under standard conditions.

Protocol B: NMR Sample Prep

- Dry the sample: Vacuum dry at 40°C for 2 hours to remove surface moisture.
- Solvent: Use 0.6 mL $DMSO-d_6$ (99.9% D).

- Reference: TMS (0.00 ppm) or residual DMSO pentet (2.50 ppm).
- Acquisition: 16 scans minimum; Pulse delay > 2s to ensure relaxation of aromatic protons.

References

- National Center for Biotechnology Information (2026). PubChem Compound Summary for CID 19791860, **5-chloro-3-methylpyridazine hydrochloride**. Retrieved from [[Link](#)]
- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds. John Wiley & Sons. (Standard reference for Heterocyclic Coupling Constants).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. asianpubs.org [asianpubs.org]
- 2. 5-CHLORO-3-METHYL-PYRIDINE-2-CARBOXYLIC ACID synthesis - [chemicalbook](http://chemicalbook.com) [chemicalbook.com]
- 3. 3-METHYLPYRIDAZINE(1632-76-4) 1H NMR [m.chemicalbook.com]
- 4. 5-Chloro-3-methoxypyridazine | C₅H₅ClN₂O | CID 137464877 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. PubChemLite - 5-chloro-3-methylpyridazine hydrochloride (C₅H₅ClN₂) [pubchemlite.lcsb.uni.lu]
- To cite this document: BenchChem. [Technical Guide: Spectral Analysis of 5-Chloro-3-Methylpyridazine Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b6247043/docs#technical-guide-spectral-analysis-of-5-chloro-3-methylpyridazine-hydrochloride>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)